Core Molecular Identity and Physicochemical Characteristics

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Methoxybutyl Acetate*
CAS No.:	*15057-11-1*
Cat. No.:	*B077706*

Get Quote

4-Methoxybutyl Acetate is a bifunctional organic compound containing both an ether and an ester group. This unique combination imparts valuable properties, making it a versatile solvent and a key intermediate in chemical synthesis.[1] Its molecular structure is foundational to its chemical behavior, influencing everything from its solvency to its reactivity in synthetic pathways.

The molecule's identity is defined by several key descriptors:

- IUPAC Name: **4-methoxybutyl acetate**[2]
- CAS Number: 15057-11-1[1][2]
- Molecular Formula: $C_7H_{14}O_3$[1][2]
- Molecular Weight: 146.18 g/mol [1][2]
- Canonical SMILES: CC(=O)OCCCCOC[2]

A summary of its key physical and chemical properties is presented below.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	[1]
Purity (Typical)	>98.0% (GC)	
InChIKey	LMLBDDCTBHGHEO-UHFFFAOYSA-N	[1][2]
Topological Polar Surface Area	35.5 Å²	[2][3]
GHS Classification	Flammable liquid and vapor (H226)	[2]

Below is a diagram representing the fundamental connectivity of **4-Methoxybutyl Acetate**.

Caption: Molecular graph of **4-Methoxybutyl Acetate**.

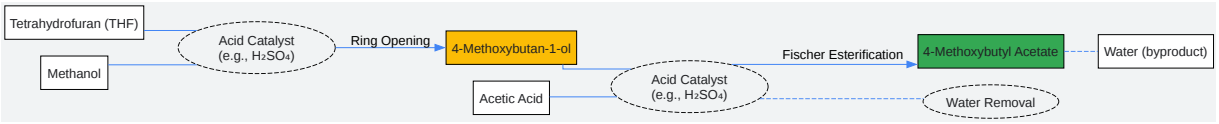
Synthesis and Mechanistic Pathways

Understanding the synthesis of **4-Methoxybutyl Acetate** is crucial for controlling its purity and for designing scalable production processes. The primary and most direct method is the Fischer esterification of its precursor alcohol, 4-methoxybutan-1-ol, with acetic acid.

Causality in Synthesis: The reaction is catalyzed by a strong acid, such as sulfuric acid. The catalyst's role is to protonate the carbonyl oxygen of acetic acid, which significantly increases the electrophilicity of the carbonyl carbon. This activation facilitates the nucleophilic attack by the hydroxyl group of 4-methoxybutan-1-ol. The reaction is an equilibrium process. To drive it towards the formation of the ester product, the water byproduct must be continuously removed, typically via azeotropic distillation.[1]

The precursor, 4-methoxybutan-1-ol, is itself synthesized via the acid-catalyzed ring-opening of tetrahydrofuran (THF) with methanol.[1] This highlights a common strategy in organic synthesis: the conversion of readily available cyclic ethers into functionalized linear chains.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthetic workflow for **4-Methoxybutyl Acetate**.

Experimental Protocol: Synthesis of 4-Methoxybutyl Acetate

This protocol is a self-validating system. Successful synthesis will be confirmed by the spectroscopic characterization methods outlined in the next section.

- Apparatus Setup: Assemble a round-bottom flask with a Dean-Stark apparatus and a reflux condenser. Equip the flask with a magnetic stirrer.
- Charging Reactants: To the flask, add 4-methoxybutan-1-ol (1.0 eq) and glacial acetic acid (1.2 eq). Add a suitable solvent for azeotropic distillation, such as toluene.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (approx. 1-2% of the alcohol weight).
- Reaction: Heat the mixture to reflux. Water will be collected in the Dean-Stark trap as an azeotrope with toluene, driving the reaction to completion. Monitor the reaction progress by observing the amount of water collected.
- Workup: Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation. The crude product can be further purified by fractional

© 2026 BenchChem. All rights reserved.

distillation under reduced pressure to yield pure **4-Methoxybutyl Acetate**.

Comprehensive Structural Elucidation

The definitive confirmation of the molecular structure of **4-Methoxybutyl Acetate** is achieved through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.[1] For **4-Methoxybutyl Acetate**, the key is to confirm the presence of both the ester and the ether functionalities.

- Ester Group: A strong, sharp absorption band corresponding to the C=O (carbonyl) stretch is expected.
- Ether & Ester C-O: Two distinct C-O stretching bands are anticipated: one for the ester linkage (O=C-O) and one for the ether linkage (C-O-C).

Functional Group	Expected Absorption Range (cm^{-1})	Key Observation
C=O Stretch (Ester)	1735 - 1750	A very strong and sharp peak, characteristic of an aliphatic ester.
C-O Stretch (Ester)	1150 - 1300	A strong peak confirming the ester's single bond character.
C-O Stretch (Ether)	1070 - 1150	A strong peak confirming the ether linkage.
C-H Stretch (Alkyl)	2850 - 3000	Multiple peaks indicating the presence of sp^3 hybridized C-H bonds.

Note: Spectral data for **4-Methoxybutyl Acetate** is available in the PubChem database, confirming these characteristic absorptions.[2]

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

^{1}H NMR Spectroscopy

Proton NMR reveals the electronic environment of each unique proton, their connectivity through spin-spin coupling, and their relative numbers through integration. The structure of **4-Methoxybutyl Acetate** predicts 6 distinct proton signals.

Proton Label	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Integration	Assignment
a	~3.30	Singlet (s)	3H	-O-CH_3 (methoxy group)
b	~3.40	Triplet (t)	2H	-CH_2-O-CH_3
c	~1.65	Quintet	2H	-O-CH_2-CH_2-CH_2-
d	~1.75	Quintet	2H	-O-CH_2-CH_2-CH_2-
e	~4.10	Triplet (t)	2H	-O-C(=O)-O-CH_2-
f	~2.05	Singlet (s)	3H	-C(=O)-CH_3 (acetyl group)

^{13}C NMR Spectroscopy

Carbon NMR identifies all unique carbon atoms in the molecule. For **4-Methoxybutyl Acetate**, 6 distinct carbon signals are expected.

© 2026 BenchChem. All rights reserved.

Carbon Label	Chemical Shift (δ, ppm) (Predicted)	Assignment
1	~171.0	C=O (Ester carbonyl)
2	~21.0	-C(=O)-CH_3 (Acetyl methyl)
3	~64.0	-O-CH_2- (Ester methylene)
4	~26.0	-O-CH_2-CH_2-
5	~29.0	-CH_2-CH_2-O-
6	~70.0	-CH_2-O-CH_3
7	~58.5	-O-CH_3 (Methoxy methyl)

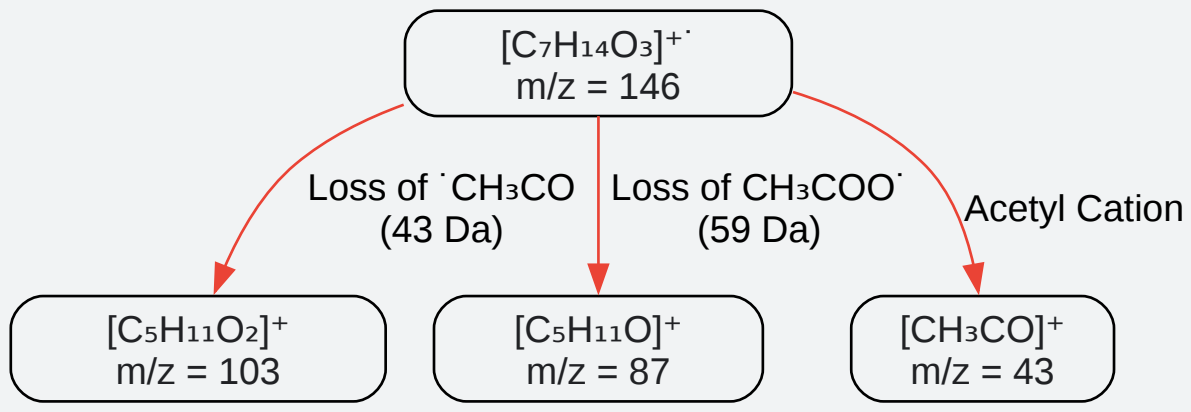
Note: 13C NMR spectral data for **4-Methoxybutyl Acetate** is available for reference on PubChem.[2][3]

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and offers structural clues through analysis of fragmentation patterns.

- Molecular Ion (M^+): The mass spectrum should show a molecular ion peak at m/z = 146.09, corresponding to the molecular formula $C_7H_{14}O_3$.[2][3]
- Fragmentation: The structure of **4-Methoxybutyl Acetate** suggests several predictable fragmentation pathways under electron ionization (EI), which are critical for confirming the connectivity of the ether and ester groups.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Predicted major fragmentation pathways for **4-Methoxybutyl Acetate** in MS.

Safety, Handling, and Application Context

Safety and Handling: **4-Methoxybutyl Acetate** is classified as a flammable liquid and vapor.[2] Standard laboratory precautions should be followed, including use in a well-ventilated area and avoidance of ignition sources. Personal protective equipment (PPE), including safety glasses and chemical-resistant gloves, is required. Containers should be kept tightly closed. For disposal, follow local and national regulations for flammable organic waste.

Applications in Research and Development: The dual functionality and moderate polarity of **4-Methoxybutyl Acetate** make it a valuable solvent for coatings, inks, and adhesives.[1] In the pharmaceutical sector, its significance lies in its use as a synthetic intermediate.[1] The methoxybutyl moiety can influence a molecule's lipophilicity, a critical parameter for modulating a drug candidate's ability to cross biological membranes.[1] By incorporating this group, drug development professionals can fine-tune the pharmacokinetic properties of a lead compound.

Conclusion

The molecular structure of **4-Methoxybutyl Acetate** is definitively established through a synergistic application of synthetic chemistry and advanced spectroscopic analysis. Its linear C4 backbone, terminated by an ether on one end and an acetate ester on the other, gives rise to its characteristic properties. The detailed protocols and spectroscopic fingerprints provided in this guide serve as a foundational reference for its synthesis, identification, and application in demanding research and development environments.

© 2026 BenchChem. All rights reserved.

References

- **4-Methoxybutyl Acetate** | C7H14O3 | CID 21903822 - PubChem. [Link]
- **4-Methoxybutyl Acetate** | C7H14O3 | CID 21903822 - PubChem - NIH. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. 4-Methoxybutyl Acetate | C7H14O3 | CID 21903822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxybutyl Acetate | C7H14O3 | CID 21903822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Core Molecular Identity and Physicochemical Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077706/docs#core-molecular-identity-and-physicochemical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.